

4-Phenylbutanoyl chloride molecular formula and weight

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Compound of Interest

Compound Name: 4-Phenylbutanoyl chloride

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A Technical Guide to 4-Phenylbutanoyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **4-phenylbutanoyl chloride**, a key reagent in organic synthesis and pharmaceutical research. This document outlines its chemical properties, a detailed synthesis protocol, and its role in significant chemical transformations.

Core Chemical Data

4-Phenylbutanoyl chloride, also known as 4-phenylbutyryl chloride, is a monoacyl chloride. Its reactivity makes it a valuable intermediate for introducing the 4-phenylbutanoyl group into various molecular scaffolds.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₁ ClO	[1][2][3][4][5]
Molecular Weight	182.65 g/mol	[1][2][3][5]
IUPAC Name	4-phenylbutanoyl chloride	[1][2][4]
CAS Number	18496-54-3	[2]
Physical State	Liquid	
Synonyms	4-phenylbutyryl chloride, benzenebutanoyl chloride	[1]

Synthesis of 4-Phenylbutanoyl Chloride

The synthesis of **4-phenylbutanoyl chloride** is most commonly achieved through the reaction of 4-phenylbutyric acid with a chlorinating agent, such as thionyl chloride (SOCl₂) or oxalyl chloride.[6][7] The following protocol details a widely used method.

Experimental Protocol: Synthesis from 4-Phenylbutyric Acid

This protocol is adapted from a method utilizing thionyl chloride.[1][8]

Materials:

- 4-Phenylbutyric acid
- Thionyl chloride (SOCl₂)
- Dichloromethane (CH₂Cl₂)
- N,N-Dimethylformamide (DMF) (catalytic amount)
- Round-bottom flask
- Stir bar

- Dropping funnel
- Condenser
- Inert atmosphere setup (e.g., nitrogen or argon)
- Rotary evaporator

Procedure:

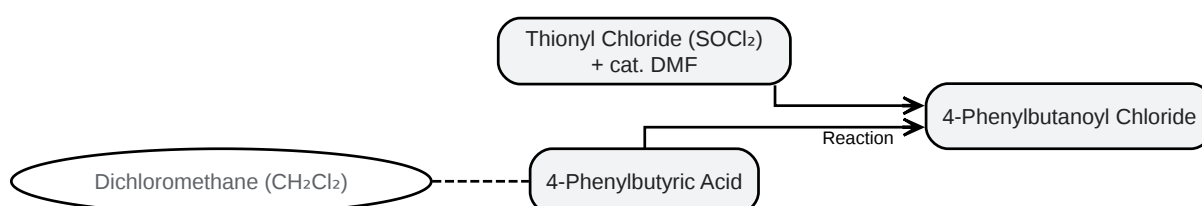
- In a clean, dry round-bottom flask under an inert atmosphere, dissolve 4-phenylbutyric acid in dichloromethane.
- Add a catalytic amount (a few drops) of N,N-dimethylformamide (DMF) to the solution.[8]
- Cool the reaction mixture in an ice bath.
- Slowly add thionyl chloride dropwise to the stirred solution using a dropping funnel.[8] An excess of thionyl chloride is typically used.
- After the addition is complete, remove the ice bath and allow the reaction mixture to stir at room temperature. The reaction progress can be monitored by techniques such as thin-layer chromatography (TLC) or gas chromatography (GC).
- Once the reaction is complete, carefully remove the excess thionyl chloride and dichloromethane by distillation or under reduced pressure using a rotary evaporator.[8]
- The resulting crude **4-phenylbutanoyl chloride** can be purified by vacuum distillation to yield the final product.

Safety Precautions:

- This reaction should be performed in a well-ventilated fume hood as thionyl chloride is corrosive and releases toxic gases (SO₂ and HCl) upon reaction.
- Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn at all times.

Reaction Workflow

The synthesis of **4-phenylbutanoyl chloride** from 4-phenylbutyric acid can be visualized as a straightforward workflow.



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Synthesis of **4-Phenylbutanoyl Chloride**.

Applications in Synthesis

4-Phenylbutanoyl chloride is a versatile reagent, primarily utilized in acylation reactions. A notable application is in intramolecular Friedel-Crafts acylation to form α -tetralone, a key intermediate in the synthesis of various pharmaceuticals and fine chemicals.

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